

An In-depth Technical Guide to 2-Cyanoethyl Isothiocyanate

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Compound of Interest

Compound Name: 2-Cyanoethyl isothiocyanate

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Cyanoethyl isothiocyanate, also known as 3-isothiocyanatopropanenitrile, is a bifunctional organic compound containing both a cyano ($-C\equiv N$) and an isothiocyanate ($-N=C=S$) group. This unique structural feature imparts a distinct reactivity profile, making it a molecule of interest in organic synthesis and potentially in the development of novel therapeutic agents. The electrophilic nature of the isothiocyanate group allows for reactions with a wide range of nucleophiles, while the cyano group can participate in various chemical transformations. This guide provides a comprehensive overview of the chemical properties, synthesis, analysis, and known biological activities of **2-Cyanoethyl isothiocyanate**, tailored for a scientific audience.

Chemical and Physical Properties

Quantitative data for **2-Cyanoethyl isothiocyanate** is summarized in the table below. The available information is a combination of experimental data for closely related compounds and predicted values, as specific experimental data for this compound is limited in publicly accessible literature.

| Property | Value | Source |
|-------------------|--|--------|
| Molecular Formula | C ₄ H ₄ N ₂ S | [1] |
| Molecular Weight | 112.15 g/mol | [1] |
| Predicted XlogP | 1.3 | [1] |
| Monoisotopic Mass | 112.00952 Da | [1] |

Note: Specific experimental values for boiling point, melting point, density, and solubility of **2-Cyanoethyl isothiocyanate** are not readily available in the cited literature. For context, related isothiocyanates such as 2-chloroethyl isothiocyanate and 2-phenylethyl isothiocyanate exhibit a wide range of boiling points, influenced by their respective substituents.

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **2-Cyanoethyl isothiocyanate**.

- **Mass Spectrometry:** The isothiocyanate group typically leads to characteristic fragmentation patterns. For **2-Cyanoethyl isothiocyanate**, predicted mass-to-charge ratios (m/z) for various adducts have been calculated, including $[M+H]^+$ at 113.01680 and $[M+Na]^+$ at 134.99874.[1]
- **Infrared (IR) Spectroscopy:** The IR spectrum is expected to show a strong, characteristic absorption band for the asymmetric stretching of the $-N=C=S$ group, typically in the range of 2000-2200 cm^{-1} . Another key feature would be the stretching vibration of the nitrile ($-C\equiv N$) group, which appears in the region of 2210-2260 cm^{-1} .
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:**
 - ^1H NMR: The proton NMR spectrum would be expected to show two triplet signals corresponding to the two methylene ($-\text{CH}_2-$) groups of the ethyl chain. The chemical shifts would be influenced by the neighboring cyano and isothiocyanate groups.
 - ^{13}C NMR: The carbon NMR spectrum would provide signals for the four distinct carbon atoms: the nitrile carbon, the two methylene carbons, and the isothiocyanate carbon. The

isothiocyanate carbon signal is often broad.

Reactivity and Stability

The reactivity of **2-Cyanoethyl isothiocyanate** is primarily dictated by the electrophilic carbon atom of the isothiocyanate group, which readily reacts with nucleophiles such as amines, thiols, and alcohols to form thioureas, dithiocarbamates, and thiocarbamates, respectively. This reactivity is the basis for its use as a building block in the synthesis of various heterocyclic compounds.

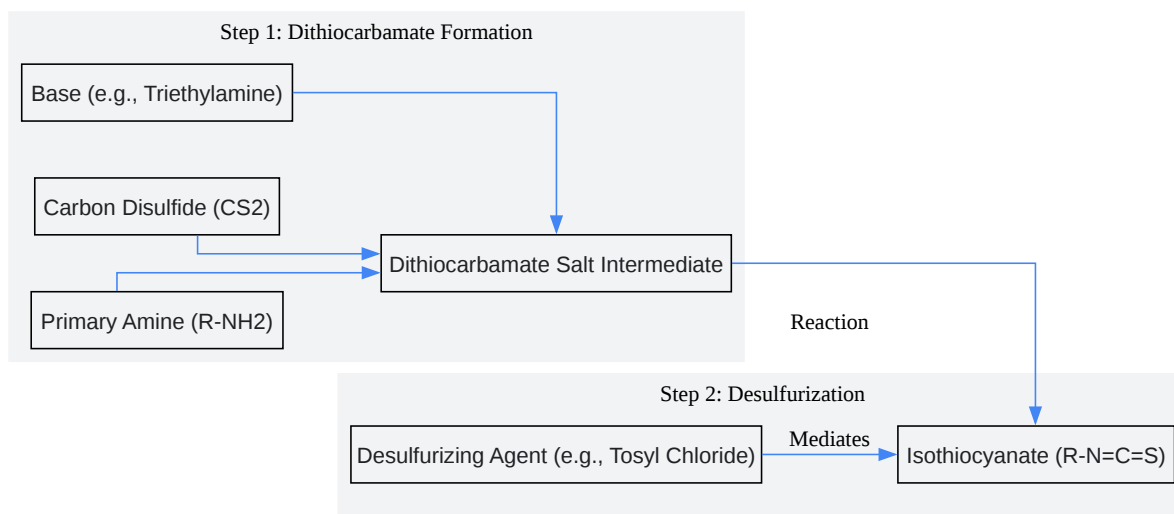
The presence of the electron-withdrawing cyano group can influence the reactivity of the isothiocyanate moiety. The stability of isothiocyanates can be limited, and they are often sensitive to moisture and light. Storage in a cool, dark, and dry environment is recommended.

Experimental Protocols

Synthesis of Isothiocyanates

A general and widely used method for the synthesis of isothiocyanates involves the reaction of a primary amine with carbon disulfide to form a dithiocarbamate salt in situ, followed by desulfurization.^{[2][3][4]}

General Experimental Workflow for Isothiocyanate Synthesis:



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Caption: General workflow for the synthesis of isothiocyanates from primary amines.

Detailed Protocol for a One-Pot Synthesis of Isothiocyanates:

- To a solution of the primary amine in a suitable solvent (e.g., dichloromethane), add a base such as triethylamine.
- Add carbon disulfide dropwise at room temperature and stir the mixture.
- After the formation of the dithiocarbamate salt is complete (as monitored by TLC), add a desulfurizing agent (e.g., tosyl chloride).
- Continue stirring until the reaction is complete.

- Work up the reaction mixture by washing with water and brine, drying the organic layer, and concentrating under reduced pressure.
- The crude isothiocyanate can then be purified by column chromatography on silica gel.

Analytical Methods

High-performance liquid chromatography (HPLC) and gas chromatography-mass spectrometry (GC-MS) are the primary analytical techniques for the determination and quantification of isothiocyanates.[5] Due to the lack of a strong chromophore in some isothiocyanates, derivatization is often employed to enhance detection by UV-Vis or fluorescence detectors.[6]

General Workflow for HPLC Analysis of Isothiocyanates:



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Caption: General workflow for the HPLC analysis of isothiocyanates.

Biological Activity and Signaling Pathways

While specific studies on the biological activity of **2-Cyanoethyl isothiocyanate** are limited, the broader class of isothiocyanates is well-known for its significant anticancer and antimicrobial properties.[7][8][9][10] These biological effects are generally attributed to their ability to modulate various cellular signaling pathways.

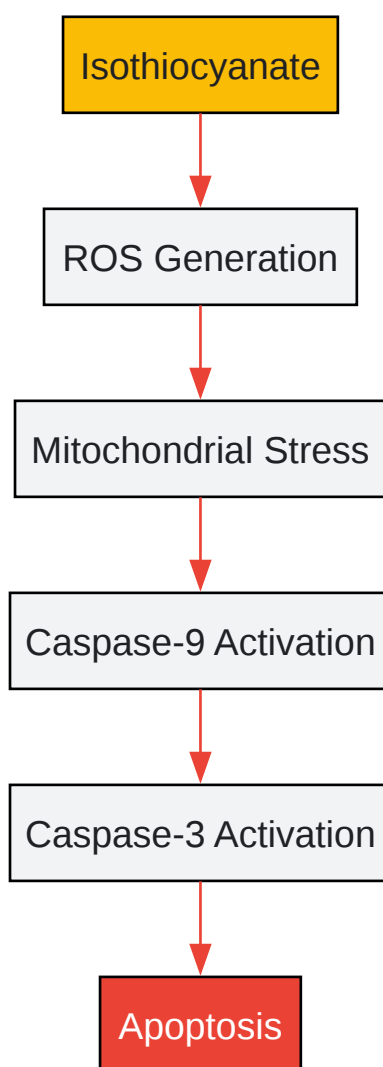
Anticancer Activity

Isothiocyanates have been shown to inhibit the growth of various cancer cell lines and prevent carcinogen-induced tumors in animal models.[7][11][12][13] The proposed mechanisms of action include:

- Induction of Apoptosis: Isothiocyanates can trigger programmed cell death in cancer cells through both intrinsic and extrinsic pathways.[7][13] This often involves the activation of caspases and modulation of Bcl-2 family proteins.

- **Cell Cycle Arrest:** Many isothiocyanates cause cell cycle arrest, typically at the G2/M phase, thereby inhibiting cancer cell proliferation.[\[7\]](#)[\[13\]](#)
- **Modulation of Signaling Pathways:** Isothiocyanates are known to interact with multiple signaling pathways that are often dysregulated in cancer, including the MAPK and PI3K/Akt pathways.[\[7\]](#)
- **Induction of Phase II Detoxification Enzymes:** Isothiocyanates can upregulate the expression of phase II enzymes, such as glutathione S-transferases, which are involved in the detoxification of carcinogens.[\[11\]](#) This is often mediated through the activation of the Nrf2 signaling pathway.

Simplified Signaling Pathway for Isothiocyanate-Induced Apoptosis:



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Caption: Simplified intrinsic apoptosis pathway induced by isothiocyanates.

Antimicrobial Activity

Several isothiocyanates have demonstrated broad-spectrum antimicrobial activity against bacteria and fungi, including antibiotic-resistant strains.[5][8][9][10] The proposed mechanisms involve the disruption of cell membrane integrity and the inhibition of essential enzymes. The aromatic isothiocyanates are suggested to be more effective due to their ability to cross bacterial membranes.[10]

Conclusion

2-Cyanoethyl isothiocyanate is a versatile chemical entity with potential applications in organic synthesis and drug discovery. While specific experimental data for this compound is sparse, the well-documented reactivity and biological activities of the isothiocyanate class of compounds provide a strong rationale for further investigation. Future research should focus on the detailed characterization of its physical and chemical properties, the development of optimized synthetic and analytical methods, and the exploration of its specific biological effects and mechanisms of action. Such studies will be crucial in unlocking the full potential of **2-Cyanoethyl isothiocyanate** for scientific and therapeutic applications.

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References

- 1. The antibacterial properties of isothiocyanates - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Isothiocyanate synthesis [organic-chemistry.org]
- 3. Recent advancement in the synthesis of isothiocyanates - Chemical Communications (RSC Publishing) [pubs.rsc.org]
- 4. Synthesis of Isothiocyanates: An Update - PMC [pmc.ncbi.nlm.nih.gov]

- 5. Antimicrobial Activity of Isothiocyanates from Cruciferous Plants against Methicillin-Resistant Staphylococcus aureus (MRSA) - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Mechanisms of the Anticancer Effects of Isothiocyanates - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Are isothiocyanates potential anti-cancer drugs? - PMC [pmc.ncbi.nlm.nih.gov]
- 8. doaj.org [doaj.org]
- 9. ut.primo.exlibrisgroup.com [ut.primo.exlibrisgroup.com]
- 10. Isothiocyanates: An Overview of Their Antimicrobial Activity against Human Infections - PMC [pmc.ncbi.nlm.nih.gov]
- 11. The Role of Isothiocyanates as Cancer Chemo-Preventive, Chemo-Therapeutic and Anti-Melanoma Agents - PMC [pmc.ncbi.nlm.nih.gov]
- 12. Mechanism of selective anticancer activity of isothiocyanates relies on differences in DNA damage repair between cancer and healthy cells - PMC [pmc.ncbi.nlm.nih.gov]
- 13. Molecular Targets of Isothiocyanates in Cancer: Recent Advances - PMC [pmc.ncbi.nlm.nih.gov]
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